

Safeguarding Your Research: A Comprehensive Guide to Handling Allyl Phenoxyacetate

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Compound of Interest

Compound Name: *Allyl phenoxyacetate*

Cat. No.: *B160265*

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For Immediate Reference: Key Safety and Logistical Information for **Allyl Phenoxyacetate**

This guide provides essential, direct guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Allyl phenoxyacetate**. By adhering to these procedures, you can mitigate risks and ensure a secure laboratory environment.

Operational Plan: From Receipt to Disposal

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store **Allyl phenoxyacetate** in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]}
- Keep it away from direct sunlight and incompatible materials, particularly strong oxidizing agents.^{[1][3]}
- The storage area should be clearly labeled with the appropriate hazard warnings.

2. Handling and Personal Protective Equipment (PPE):

- All handling of **Allyl phenoxyacetate** should be conducted in a well-ventilated area or within a chemical fume hood.^{[4][5]}

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[4][5][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory.[2] Always inspect gloves for integrity before use.[2] A lab coat or chemical-resistant apron must be worn to prevent skin contact.[1][5]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[3]
- Avoid direct contact with skin and eyes.[2] Do not eat, drink, or smoke in areas where **Allyl phenoxyacetate** is handled.[2][7]

3. Spill Management:

- In the event of a spill, immediately evacuate non-essential personnel from the area.
- Remove all sources of ignition.[2]
- Wearing the appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.[4][7]
- Collect the absorbed material into a suitable, closed container for disposal.[2][4]
- Ventilate the area thoroughly after the cleanup is complete.[4]

4. Disposal Plan:

- **Allyl phenoxyacetate** and any contaminated materials must be disposed of as hazardous waste.[7]
- Follow all local, regional, and national regulations for hazardous waste disposal.[2][7]
- Do not dispose of **Allyl phenoxyacetate** down the drain, as it is toxic to aquatic life.[7]
- Containers should be triple-rinsed (or equivalent) before recycling or reconditioning, or punctured to prevent reuse and disposed of in a sanitary landfill if permissible by regulations.[2]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Allyl phenoxyacetate**.

Property	Value	Source
Chemical Formula	C ₁₁ H ₁₂ O ₃	[2]
Appearance	Colorless to pale yellow liquid	[3][5]
Odor	Sweet, floral, with notes of pineapple, honey, or chamomile	[3][8]
Boiling Point	265 - 266 °C (509 - 511 °F)	
Density	1.102 g/cm ³ at 25 °C (77 °F)	
Flash Point	135 °C (275 °F)	[5]
LD50 (Oral, rat)	475 µL/kg	[5]
LD50 (Dermal, rabbit)	820 µL/kg	[5]
UN Number	2810	[3]

Experimental Protocol: Preparation of a 10% (v/v) Allyl Phenoxyacetate Solution in Ethanol

This protocol outlines the steps for safely preparing a 10% (v/v) solution of **Allyl phenoxyacetate** in ethanol.

Materials:

- **Allyl phenoxyacetate**
- 200-proof ethanol
- Volumetric flasks (appropriate size)

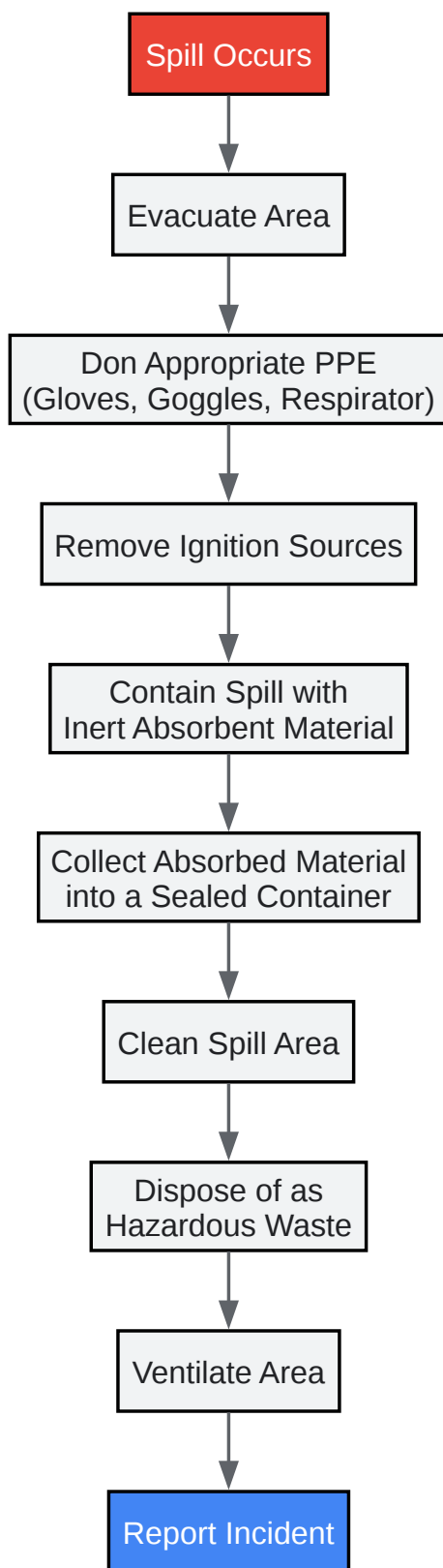
- Glass pipettes and pipette bulb
- Beakers
- Stir plate and stir bar
- Appropriate PPE (chemical safety goggles, nitrile gloves, lab coat)

Procedure:

- Preparation: Don all required personal protective equipment. Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Pre-measurement: Place a beaker on the stir plate inside the fume hood.
- Ethanol Measurement: Using a volumetric pipette, transfer 90% of the final desired volume of ethanol into the beaker.
- **Allyl Phenoxyacetate** Measurement: Carefully measure the required volume of **Allyl phenoxyacetate** using a separate volumetric pipette.
- Mixing: Slowly add the **Allyl phenoxyacetate** to the ethanol in the beaker while stirring gently with the magnetic stir bar.
- Final Volume Adjustment: Transfer the solution to a volumetric flask. Rinse the beaker with a small amount of ethanol and add the rinsing to the volumetric flask to ensure a complete transfer. Add ethanol to the flask until the meniscus reaches the calibration mark.
- Homogenization: Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
- Labeling and Storage: Transfer the final solution to a properly labeled storage bottle. The label should include the chemical name, concentration, date of preparation, and any relevant hazard warnings. Store the solution in a cool, dry, and well-ventilated area.

Visual Workflow: Allyl Phenoxyacetate Spill Response

The following diagram outlines the logical steps for responding to a spill of **Allyl phenoxyacetate**.



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Allyl Phenoxyacetate Spill Response Workflow

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